

An In-depth Technical Guide to Ethyl 2-cyano-4,4-diethoxybutyrate

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Compound of Interest

Compound Name: Ethyl 2-cyano-4,4-diethoxybutyrate

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This document provides a comprehensive overview of **Ethyl 2-cyano-4,4-diethoxybutyrate**, a versatile intermediate in organic synthesis. It details its chemical structure, nomenclature, physical and chemical properties, and a key synthesis protocol.

Chemical Structure and IUPAC Nomenclature

Ethyl 2-cyano-4,4-diethoxybutyrate is an organic compound belonging to the class of cyano esters.^[1] Its structure features a butyrate backbone substituted with a cyano group at the second position and two ethoxy groups at the fourth position.

IUPAC Name: ethyl 2-cyano-4,4-diethoxybutanoate^[2]

Synonyms: Ethyl 2,2-diethoxyethylcyanoacetate, Ethyl 2-cyano-4,4-diethoxybutanoate^{[1][3]}

Chemical Formula: C₁₁H₁₉NO₄^{[1][2][3]}

Molecular Weight: 229.27 g/mol ^{[2][3]}

CAS Number: 52133-67-2^{[1][2][3]}

Below is a two-dimensional representation of the chemical structure of **Ethyl 2-cyano-4,4-diethoxybutyrate**.

Caption: 2D structure of **Ethyl 2-cyano-4,4-diethoxybutyrate**.

Physicochemical Properties

This compound is typically a colorless to pale yellow liquid.^[1] A summary of its key physicochemical properties is presented in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₉ NO ₄ ^{[1][2][3]}
Molecular Weight	229.27 g/mol ^{[2][3]}
Boiling Point	86 °C at 0.1 mmHg ^[4]
Density	1.025 g/cm ³ ^[4]
Flash Point	>110 °C ^[4]
Solubility	Chloroform, Methanol ^[4]
Storage Temperature	2-8°C, under inert atmosphere ^{[4][5]}

Experimental Protocols

The versatile structure of **Ethyl 2-cyano-4,4-diethoxybutyrate** makes it a valuable intermediate in organic synthesis, particularly for pharmaceuticals and agrochemicals.^[1]

Synthesis of Ethyl 2-cyano-4,4-diethoxybutyrate

A common method for the synthesis of **Ethyl 2-cyano-4,4-diethoxybutyrate** involves the reaction of ethyl 2-cyanoacetate with 2-bromo-1,1-diethoxyethane.^[4]

Materials:

- Ethyl 2-cyanoacetate (11.4 g, 101 mmol, 5.0 eq.)
- Potassium carbonate (2.8 g, 20 mmol, 1.0 eq.)
- Sodium iodide (200 mg, 1.3 mmol, 0.06 eq.)

- 2-bromo-1,1-diethoxyethane (4 g, 20 mmol, 1.0 eq.)
- Petroleum ether
- Ethyl acetate

Procedure:

- To a dry reaction flask, add ethyl 2-cyanoacetate, potassium carbonate, and sodium iodide in sequence.^[4]
- Slowly add 2-bromo-1,1-diethoxyethane to the mixture.^[4]
- Reflux the reaction mixture at 145°C for 4 hours.^[4]
- After the reaction is complete, cool the mixture to room temperature.^[4]
- Purify the product by silica gel column chromatography using a gradient elution of petroleum ether/ethyl acetate (from 80:1 to 40:1).^[4]
- This procedure yields the target compound as a colorless oil.^[4]

Experimental Workflow:



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Caption: Synthesis workflow for **Ethyl 2-cyano-4,4-diethoxybutyrate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-cyano-4,4-diethoxybutyrate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014464#ethyl-2-cyano-4-4-diethoxybutyrate-structure-and-iupac-name]

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